

Personal protective equipment for handling 2-Bromononane

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Compound of Interest

Compound Name: 2-Bromononane

Cat. No.: B1329715

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Essential Safety and Handling Guide for 2-Bromononane

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Bromononane** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risk.

Hazard Identification and Personal Protective Equipment (PPE)

While **2-Bromononane** is not classified as hazardous under the 2012 OSHA Hazard Communication Standard, it is categorized under the Globally Harmonized System (GHS) as harmful if swallowed and may cause long-lasting harmful effects to aquatic life.^[1] Therefore, adherence to proper safety protocols is crucial.

Personal Protective Equipment (PPE) is the final barrier to exposure and must be worn at all times when handling **2-Bromononane**.

Protection Type	Specification	Rationale
Hand Protection	Nitrile gloves for incidental contact. For extended contact, Viton, Viton/Butyl, or laminate (e.g., Norfoil/Silver Shield) gloves are recommended. [2] [3]	To prevent skin contact. Nitrile gloves offer good general resistance, while Viton or laminate gloves provide superior protection against halogenated hydrocarbons during prolonged handling. [2] [3]
Eye and Face Protection	Chemical safety goggles. A face shield should be worn when there is a risk of splashing.	To protect eyes from accidental splashes.
Skin and Body Protection	A laboratory coat must be worn over long-sleeved clothing. Closed-toe shoes are mandatory.	To prevent skin exposure to drips or spills.
Respiratory Protection	Work in a well-ventilated area, preferably within a chemical fume hood.	To avoid inhalation of any vapors.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **2-Bromononane** is essential to ensure safety and experimental integrity.

Preparation

- Review Safety Data Sheet (SDS): Before beginning any work, thoroughly review the SDS for **2-Bromononane**.
- Assemble PPE: Ensure all necessary PPE is available, in good condition, and worn correctly.
- Prepare Work Area: Work should be conducted in a chemical fume hood. The work surface should be clean and clear of unnecessary items. Place absorbent pads on the work surface

to contain any potential spills.

- Emergency Equipment: Confirm that an emergency eyewash station and safety shower are readily accessible.

Handling

- Transferring: When transferring **2-Bromononane**, which is a liquid, use a pipette or a funnel to prevent spills.
- Container Management: Keep the container of **2-Bromononane** tightly closed when not in use to prevent the release of vapors.
- Avoid Ingestion and Inhalation: Do not eat, drink, or smoke in the laboratory. Handle the chemical in a way that minimizes the generation of aerosols or vapors.

Cleanup

- Decontamination: After the experiment is complete, decontaminate all surfaces and equipment that may have come into contact with **2-Bromononane** using an appropriate solvent, followed by a rinse with soap and water.
- PPE Removal: Remove PPE in the correct order to avoid cross-contamination. Gloves should be removed last.
- Hand Washing: Wash hands thoroughly with soap and water after removing all PPE.

Disposal Plan

The disposal of **2-Bromononane** and any contaminated materials must be managed as hazardous chemical waste in accordance with local, state, and federal regulations.

Waste Segregation and Collection

- Dedicated Waste Container: Collect waste **2-Bromononane** and any contaminated materials (e.g., pipette tips, absorbent pads, gloves) in a designated, chemically compatible, and properly labeled hazardous waste container. For halogenated organic waste, these containers are often green.[4][5]

- Labeling: The container must be clearly labeled as "Hazardous Waste" and include the full chemical name "**2-Bromononane**".[\[4\]](#)[\[6\]](#) All constituents and their approximate percentages should be listed.[\[4\]](#)
- Segregation: It is critical to segregate halogenated organic waste from non-halogenated waste streams.[\[4\]](#)[\[5\]](#)[\[7\]](#) Mixing these wastes can increase disposal costs and complexity.[\[7\]](#) Do not mix with other waste categories such as acids, bases, or heavy metals.[\[4\]](#)

Storage and Disposal

- Storage: Store the sealed waste container in a designated satellite accumulation area. The container should be kept in secondary containment to catch any potential leaks.[\[4\]](#) The storage area must be cool, dry, and well-ventilated, away from sources of ignition.[\[8\]](#)
- Licensed Disposal: The final disposal of **2-Bromononane** must be conducted by a licensed professional waste disposal service. Contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup and disposal. The preferred method of disposal is typically incineration in a chemical incinerator equipped with an afterburner and scrubber.[\[7\]](#)

Quantitative Data for 2-Bromononane

Property	Value
Molecular Formula	C ₉ H ₁₉ Br
Molecular Weight	207.15 g/mol [9]
Appearance	Colorless liquid
Boiling Point	208 - 209 °C
Density	~1.1 g/cm ³ [9]
Flash Point	63.5 ± 10.4 °C [9]
Refractive Index	~1.452 [9]

Experimental Workflow

The following diagram illustrates the procedural workflow for the safe handling and disposal of **2-Bromononane**.

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